

Application Notes and Protocols for Ro 12-7310

In Vitro Studies

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Compound of Interest

Compound Name: Ro 12-7310

Cat. No.: B1679438

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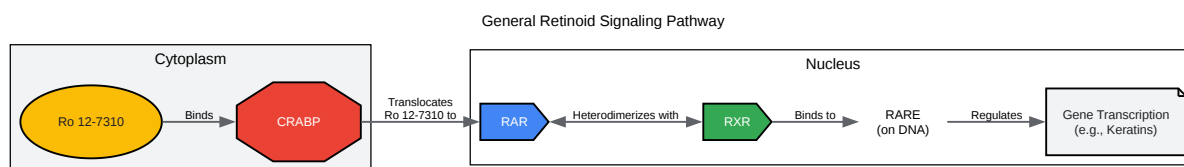
Abstract

Ro 12-7310 is a synthetic retinoid, identified as a metabolite of etretinate, that has demonstrated activity in regulating key cellular processes. In vitro studies have highlighted its role in modulating keratinocyte differentiation and inhibiting the inflammatory cascade by reducing prostaglandin E2 (PGE2) synthesis through the inhibition of arachidonic acid release. [1][2] These application notes provide a summary of its mechanism of action and detailed protocols for investigating its effects in a laboratory setting.

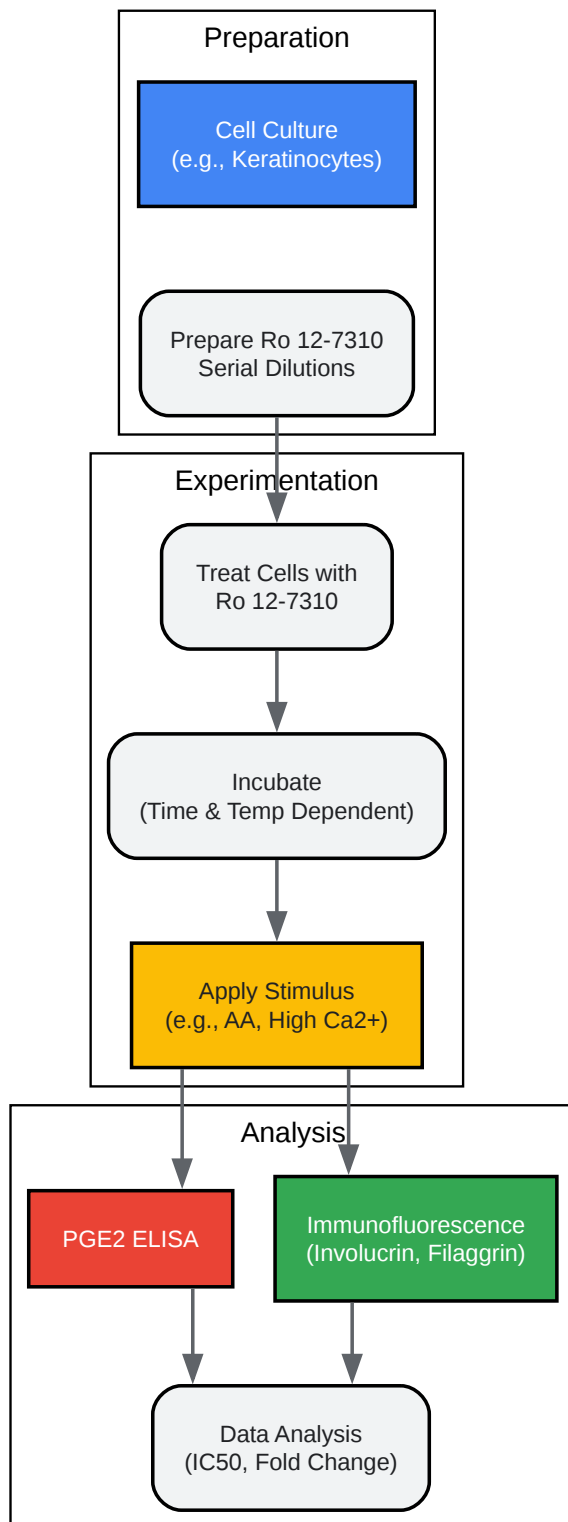
Mechanism of Action

Ro 12-7310 is a synthetic retinoid that, like other compounds in its class, is anticipated to exert its effects through the retinoic acid signaling pathway. This pathway is initiated by the binding of retinoids to nuclear retinoic acid receptors (RARs), which then form heterodimers with retinoid X receptors (RXRs). This receptor complex subsequently binds to retinoic acid response elements (RAREs) on the DNA, modulating the transcription of target genes involved in cellular proliferation, differentiation, and apoptosis. Additionally, **Ro 12-7310** has been shown to inhibit the release of arachidonic acid, a key precursor in the biosynthesis of prostaglandins.[2]

Retinoid Signaling Pathway



General Experimental Workflow for Ro 12-7310

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References

- 1. Targeting microsomal prostaglandin E synthase 1 to develop drugs treating the inflammatory diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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